

Pyributicarb: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	Pyributicarb
CAS No.:	88678-67-5
Cat. No.:	B1212485

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This in-depth technical guide provides a comprehensive overview of the thiocarbamate herbicide, **pyributicarb**. Designed for researchers, scientists, and professionals in drug development, this document details its chemical properties, mode of action, herbicidal activity, toxicological profile, and environmental fate.

Chemical and Physical Properties

Pyributicarb is a synthetic, monothiocarbamic ester with both herbicidal and some fungicidal properties.[1][2] It is formulated as a white crystalline solid.[3] A summary of its key chemical and physical properties is presented in Table 1.

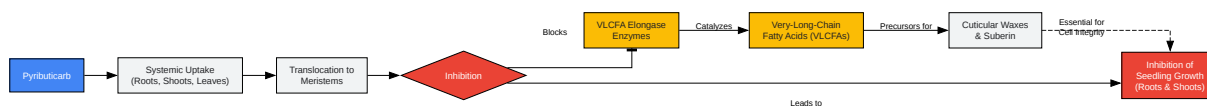
Property	Value	Reference(s)
IUPAC Name	O-(3-tert-butylphenyl) N-(6-methoxy-2-pyridinyl)-N-methylcarbamothioate	[2]
CAS Number	88678-67-5	[2]
Molecular Formula	C ₁₈ H ₂₂ N ₂ O ₂ S	
Molecular Weight	330.44 g/mol	
Melting Point	85.7 - 86.2 °C	
Vapor Pressure	0.0119 mPa (at 40 °C)	
Water Solubility	0.15 mg/L (at 20 °C)	
Organic Solvent Solubility (g/L at 20°C)	Acetone: 454, Xylene: 355, Ethyl Acetate: 384, Ethanol: 33, Methanol: 21	

Mode of Action

Pyributicarb exhibits distinct mechanisms of action in target plants (herbicidal activity) and non-target organisms like mammals (toxicological implications).

Herbicidal Mode of Action: Inhibition of Very-Long-Chain Fatty Acids (VLCFAs)

The primary herbicidal action of **pyributicarb**, like other thiocarbamate herbicides, is the inhibition of fatty acid elongation. Specifically, it disrupts the synthesis of very-long-chain fatty acids (VLCFAs), which are crucial components of plant surface waxes and suberin. This inhibition leads to a failure in early seedling growth and development. The herbicide is absorbed systemically through the roots, leaves, and stem and is translocated to active growth sites where it inhibits the elongation of both roots and aerial parts of the plant.

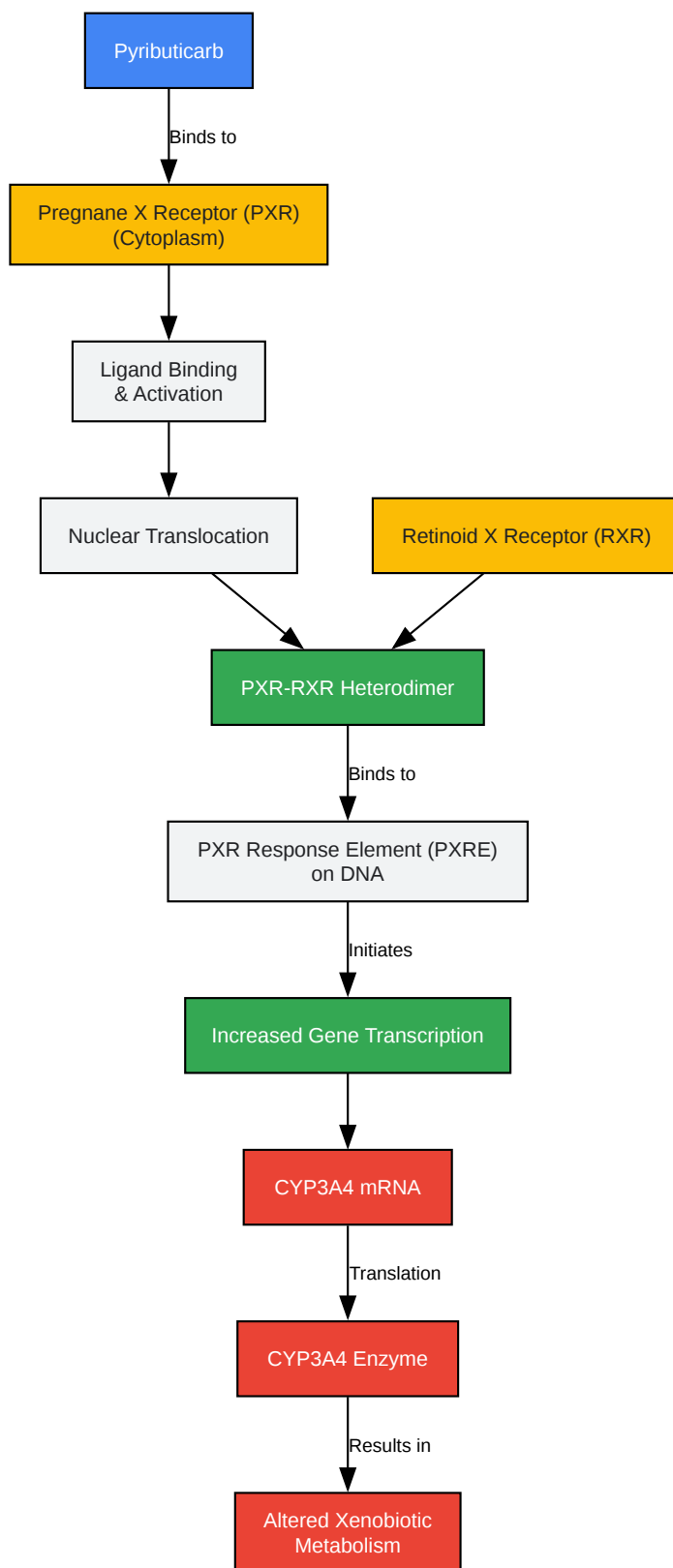


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Pyributicarb's herbicidal action via VLCFA synthesis inhibition.

Toxicological Mode of Action: PXR Activation

In mammals, **pyributicarb** acts as a potent activator of the human pregnane X receptor (hPXR). PXR is a nuclear receptor that regulates the expression of genes involved in the metabolism and transport of xenobiotics, including the cytochrome P450 enzyme CYP3A4. Activation of PXR by **pyributicarb** leads to increased transcription of the CYP3A4 gene, which can have significant implications for drug-drug interactions.



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Pyributicarb's activation of the PXR signaling pathway.

Herbicidal Activity and Synthesis

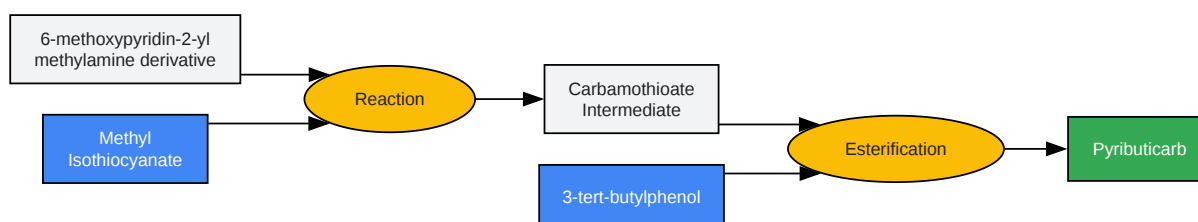
Herbicidal Spectrum

Pyributicarb is primarily used for the pre-emergence and early post-emergence control of annual grasses in rice paddy fields and turf. Example Pests Controlled:

- *Echinochloa oryzicola* (Barnyard grass)
- *Cyperus difformis* (Smallflower umbrella sedge)
- *Monochoria vaginalis*

Chemical Synthesis

The commercial synthesis of **pyributicarb** is a multi-step process. It typically begins with the preparation of a 6-methoxypyridin-2-yl methylamine derivative. This intermediate is then reacted with methyl isothiocyanate to form a carbamothioate. The final step involves the esterification of this intermediate with 3-tert-butylphenol to yield the **pyributicarb** active ingredient.



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Generalized synthesis workflow for **Pyributicarb**.

Toxicology and Ecotoxicology

The toxicological profile of **pyributicarb** indicates low acute toxicity to mammals but high toxicity to aquatic life.

Organism/Test Type	Value	Classification	Reference(s)
Rat (Acute Oral LD ₅₀)	> 5000 mg/kg	Low Toxicity	
Fish (Acute)	Moderate Toxicity	-	
Daphnia (Acute)	Moderate Toxicity	-	
Aquatic Environment	H400: Very toxic to aquatic life H410: Very toxic to aquatic life with long lasting effects	Hazardous	

Environmental Fate

Pyributicarb is characterized by its low persistence in soil and water, primarily degrading through microbial action.

Parameter	Value / Classification	Reference(s)
Soil Half-life (DT ₅₀) in paddy fields	13 - 18 days	
Soil Mobility (Drainflow)	Slightly mobile	
Primary Degradation Mechanism	Microbial degradation	

Experimental Protocols

The evaluation of **pyributicarb**'s efficacy and environmental impact follows standardized scientific methodologies.

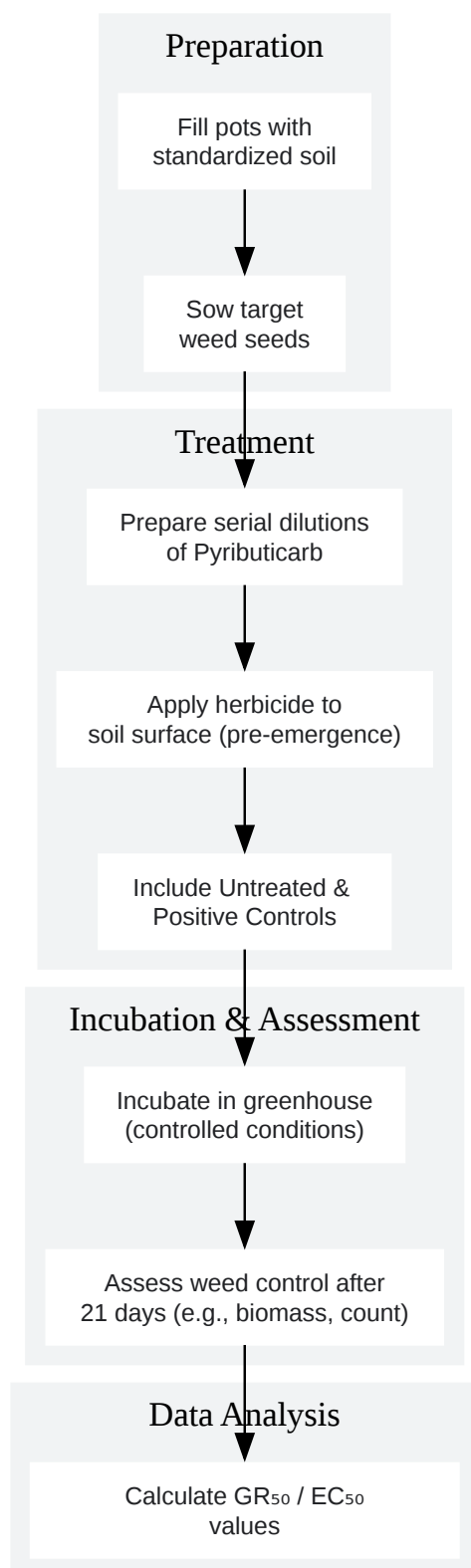
Herbicide Efficacy Testing (Greenhouse)

A typical protocol for evaluating the pre-emergence herbicidal efficacy of **pyributicarb** in a greenhouse setting involves the following steps.

Objective: To determine the dose-response relationship of **pyributicarb** on target weed species.

Methodology:

- Pot Preparation: Pots are filled with a standardized soil mix.
- Seeding: A known number of seeds of target weeds (e.g., *Echinochloa crus-galli*) are sown at a consistent depth.
- Herbicide Application:
 - A range of **pyributicarb** concentrations is prepared.
 - The herbicide solutions are applied evenly to the soil surface one day after planting, simulating a pre-emergence application.
 - An untreated control group and a positive control (a standard commercial herbicide) are included.
- Incubation: Pots are placed in a greenhouse under controlled conditions of light, temperature, and humidity.
- Data Collection: After a set period (e.g., 21 days), efficacy is assessed by measuring:
 - Weed emergence count.
 - Visual injury rating (on a scale of 0-100%).
 - Biomass (fresh or dry weight) of surviving weeds.
- Analysis: Data are analyzed to calculate metrics such as GR_{50} (the dose required to cause a 50% reduction in growth) or EC_{50} (effective concentration for 50% control).



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Workflow for a greenhouse herbicide efficacy trial.

Environmental Fate: Soil Degradation Study (OECD 307)

This protocol outlines the laboratory testing for aerobic transformation of **pyributicarb** in soil, based on OECD Guideline 307.

Objective: To determine the rate of degradation and the dissipation half-life (DT_{50}) of **pyributicarb** in soil under aerobic conditions.

Methodology:

- Soil Selection and Preparation:
 - Fresh field soil is collected and characterized (texture, pH, organic carbon content).
 - The soil is sieved and its moisture content adjusted to a specific level (e.g., 40-60% of maximum water holding capacity).
- Test Substance Application:
 - ^{14}C -labeled **pyributicarb** is typically used to facilitate mass balance calculations.
 - The test substance is applied to replicate soil samples at a known concentration.
- Incubation:
 - Samples are incubated in the dark at a constant temperature (e.g., 20°C) in a flow-through system that traps CO_2 and other volatile products.
 - Sterile control samples are included to assess abiotic degradation.
- Sampling and Analysis:
 - Replicate soil samples are taken at various time intervals over a period of up to 120 days.
 - Soil is extracted using appropriate organic solvents.
 - The concentrations of the parent **pyributicarb** and its major transformation products in the extracts are quantified using techniques like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- Radioactivity in the extracts, non-extractable residues, and volatile traps is measured by Liquid Scintillation Counting (LSC).
- Data Analysis:
 - The degradation kinetics are modeled to calculate the DT_{50} (time for 50% dissipation) and DT_{90} (time for 90% dissipation) values for the parent compound.

Ecotoxicology: Acute Fish Toxicity Test (OECD 203)

This protocol describes a method to determine the acute toxicity of **pyributicarb** to fish, following OECD Guideline 203.

Objective: To determine the median lethal concentration (LC_{50}) of **pyributicarb** for a standard fish species (e.g., Rainbow Trout, *Oncorhynchus mykiss*) over a 96-hour exposure period.

Methodology:

- Test Organisms: Healthy, juvenile fish from a single stock, acclimated to the test conditions, are used.
- Test Conditions: The test is conducted in a static, semi-static, or flow-through system with controlled temperature, pH, dissolved oxygen, and light cycle.
- Exposure:
 - Fish are exposed to a series of at least five concentrations of **pyributicarb** in water.
 - A control group (no **pyributicarb**) is run in parallel.
 - Due to **pyributicarb**'s low water solubility, a solvent carrier may be necessary, requiring a solvent control group.
- Observations: The number of dead or moribund fish in each test and control vessel is recorded at 24, 48, 72, and 96 hours.
- Analysis: The cumulative mortality data at 96 hours are plotted against concentration, and the LC_{50} value is determined using appropriate statistical methods (e.g., probit analysis).

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References

- [1. Pyributicarb \(Ref: TSH-888\) \[sitem.herts.ac.uk\]](#)
- [2. Pyributicarb | C18H22N2O2S | CID 93486 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Pyributicarb | 88678-67-5 \[chemicalbook.com\]](#)
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